

Safe Disposal of DTS-201 Sodium: A Comprehensive Guide

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Compound of Interest

Compound Name: DTS-201 sodium

Cat. No.: B3188533

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This document provides essential safety and logistical information for the proper disposal of **DTS-201 sodium**. Given that "DTS-201 sodium" is not a standard chemical identifier, this guide focuses on the safe handling and disposal of metallic sodium, a highly reactive substance requiring stringent safety protocols. The procedures outlined below are based on established methods for neutralizing reactive alkali metals and are intended for use by trained laboratory personnel.

Quantitative Data for Sodium Neutralization

For safe and effective neutralization of sodium waste, specific quantities and concentrations of reagents are crucial. The following table summarizes the key quantitative data for the recommended disposal protocol.

Parameter	Value	Notes
Neutralizing Agent	95% Ethanol	-
Ethanol Volume per Gram of Sodium	13 mL	Ensures a controlled reaction.
Water for Dilution	Equal volume to the ethanol used	Added slowly after the initial reaction ceases.
Neutralizing Acid	6 M Sulfuric or Hydrochloric Acid	Used to neutralize the final solution to a safe pH.
Final Borohydride Concentration (if applicable)	< 3% in water	For disposal of sodium borohydride, a related reactive substance.
Final Hydride Concentration (if applicable)	< 5% in dry hydrocarbon	For disposal of sodium hydride dispersions.

Experimental Protocol: Neutralization of Waste Sodium

The following step-by-step protocol details the chemical neutralization of waste sodium. This procedure must be conducted in a chemical fume hood, behind a safety shield, with the operator wearing appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.^[1]

Equipment:

- Three-necked, round-bottomed flask
- Stirrer (spark-proof)
- Dropping funnel
- Condenser
- Heating mantle

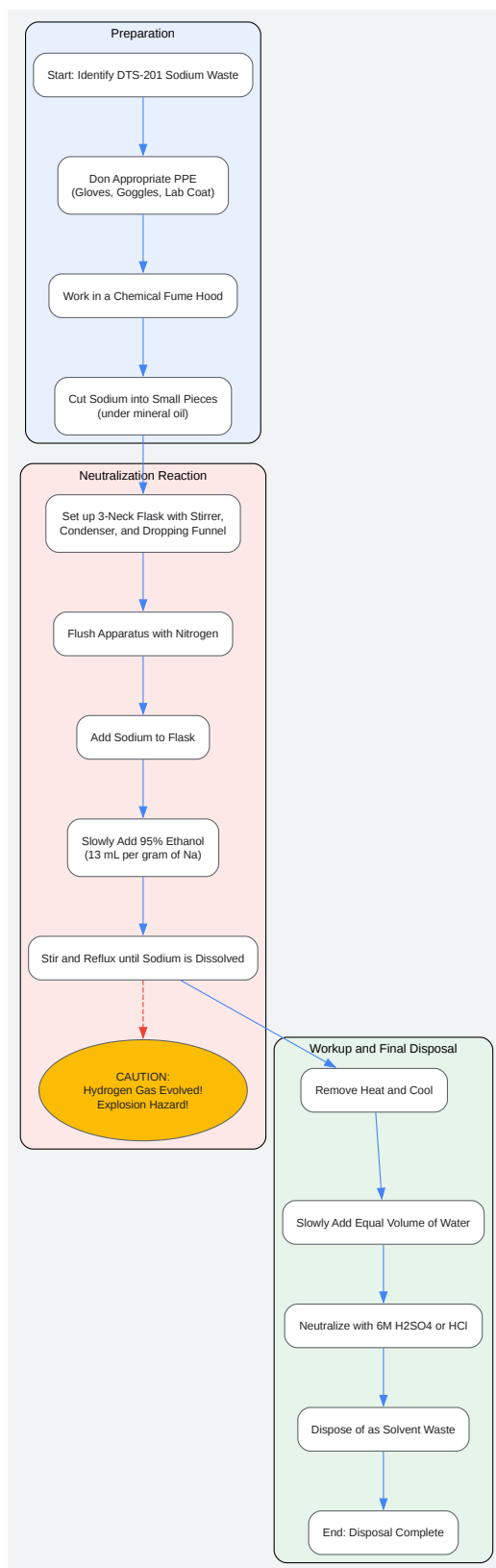
- Nitrogen source

Procedure:

- Preparation: Cut solid sodium into small pieces while submerged in mineral oil to expose an unoxidized surface. For sodium dispersions in oil, proceed directly to step 3.
- Inert Atmosphere: Flush the three-necked flask with nitrogen gas to create an inert atmosphere.
- Transfer of Sodium: Place the small pieces of sodium into the flask.
- Addition of Ethanol: Add 13 mL of 95% ethanol per gram of sodium through the dropping funnel at a rate that maintains a rapid reflux. Caution: Hydrogen gas is evolved during this reaction, creating a significant explosion hazard. Ensure the reaction is carried out in a well-ventilated fume hood and away from any ignition sources.^[1]
- Stirring and Refluxing: Once enough ethanol has been added, begin stirring with a spark-proof stirrer. Heat the mixture to reflux and continue until all the sodium has dissolved.
- Dilution with Water: Remove the heat source and allow the flask to cool slightly. Slowly add an equal volume of water at a rate that does not cause vigorous refluxing.
- Neutralization: After the solution has cooled to room temperature, neutralize it with 6 M sulfuric or hydrochloric acid.
- Final Disposal: The final neutralized aqueous alcoholic solution can be disposed of with other solvent waste in accordance with local regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **DTS-201 sodium**, from initial preparation to final waste disposal.



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References

- 1. rtong.people.ust.hk [rtong.people.ust.hk]
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